

Technical Support Center: Managing Exothermic Dissolution of Calcium Bromide Dihydrate

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Compound of Interest

Compound Name: Calcium bromide dihydrate

Cat. No.: B1591935

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This technical support center provides guidance for researchers, scientists, and drug development professionals on safely managing the exothermic dissolution of **calcium bromide dihydrate** ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$).

Frequently Asked Questions (FAQs)

Q1: What is **calcium bromide dihydrate** and why is its dissolution exothermic?

A1: **Calcium bromide dihydrate** ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$) is a hydrated salt form of calcium bromide.[1] Its dissolution in water is an exothermic process, meaning it releases heat.[2][3] This occurs because more energy is released when water molecules hydrate the calcium (Ca^{2+}) and bromide (Br^-) ions than is consumed to break apart the crystal lattice structure of the solid.[4]

Q2: What are the primary hazards associated with the dissolution of **calcium bromide dihydrate**?

A2: The primary hazards include:

- **Heat Generation:** The exothermic nature of the dissolution can cause a rapid increase in the solution's temperature, potentially leading to boiling and splashing if not controlled.
- **Eye Damage:** **Calcium bromide dihydrate** can cause serious eye damage upon contact.[5][6][7]
- **Skin Irritation:** It may cause skin irritation, especially if the skin is wet or moist.[8]

- Respiratory Irritation: Inhalation of dust can irritate the respiratory tract.[8][9]

Q3: What personal protective equipment (PPE) is required when handling **calcium bromide dihydrate**?

A3: Appropriate PPE includes:

- Eye Protection: Chemical safety goggles or a face shield are essential to protect against splashes and dust.[6][8]
- Hand Protection: Wear appropriate chemical-resistant gloves.[6]
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[6][8]
- Respiratory Protection: In situations where dust generation is significant, a NIOSH/MSHA-approved respirator may be necessary.[6]

Q4: How should I store **calcium bromide dihydrate**?

A4: Store **calcium bromide dihydrate** in a tightly closed container in a cool, dry, and well-ventilated area.[8] It is hygroscopic, meaning it readily absorbs moisture from the air, so protection from moisture is crucial.[2][5]

Q5: What should I do in case of a spill?

A5: For a small spill, you can vacuum or sweep up the material and place it into a suitable disposal container.[8] Avoid generating dust during cleanup. Ensure the area is well-ventilated.[8] For large spills, it is important to contact emergency services for guidance.[10]

Q6: What is the proper first aid response for exposure to **calcium bromide dihydrate**?

A6:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10]

- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of water. If irritation develops or persists, get medical aid.[\[8\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[5\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)

Troubleshooting Guide

Problem	Possible Cause	Solution
Solution is overheating or boiling during dissolution.	The rate of addition of calcium bromide dihydrate to the solvent is too fast.	Immediately stop adding the solid. Allow the solution to cool before proceeding. Consider using an ice bath to manage the temperature.
Unexpected precipitation or cloudiness in the solution.	The starting solvent may be impure, or the calcium bromide may be reacting with dissolved gases like CO ₂ .	Ensure the use of deionized or distilled water. If the problem persists, consider preparing the solution under an inert atmosphere.
Solid material is not dissolving completely.	The solution has reached its saturation point at the current temperature.	Increase the temperature of the solution to increase the solubility of calcium bromide. [2] [11] Refer to the solubility data table below.
Skin or eye irritation during handling.	Inadequate personal protective equipment (PPE) or accidental exposure.	Immediately follow first aid procedures. Review and enhance PPE protocols to prevent future incidents. Ensure proper ventilation. [6] [8]

Quantitative Data Summary

Property	Value	Notes
Molar Mass	235.98 g/mol	For $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ [1]
Enthalpy of Solution (ΔH_{sol})	-103.1 kJ/mol	For anhydrous CaBr_2 [11]
Solubility in Water (anhydrous)	125 g/100 mL at 0°C	[1][11]
143 g/100 mL at 20°C	[1][2][11]	
312 g/100 mL at 100°C	[1][2][11]	

Experimental Protocol: Safe Preparation of an Aqueous Calcium Bromide Solution

Objective: To safely prepare an aqueous solution of calcium bromide from **calcium bromide dihydrate** while managing the exothermic reaction.

Materials:

- **Calcium bromide dihydrate** ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$)
- Deionized or distilled water
- Beaker or flask of appropriate size
- Stir plate and magnetic stir bar
- Thermometer or temperature probe
- Ice bath (optional, but recommended)
- Spatula
- Weighing scale

Procedure:

- Preparation and PPE:

- Work in a well-ventilated area, preferably a fume hood.
- Ensure an eyewash station and safety shower are accessible.^[8]
- Put on all required PPE: chemical safety goggles, lab coat, and chemical-resistant gloves.
- Measurement:
 - Measure the desired volume of deionized water and place it in the beaker with a magnetic stir bar.
 - Weigh the required amount of **calcium bromide dihydrate**.
- Dissolution:
 - Place the beaker on a stir plate and begin stirring the water at a moderate speed.
 - Place the beaker in an ice bath to help control the temperature, especially for concentrated solutions.
 - Slowly add small portions of the **calcium bromide dihydrate** to the water.
 - Monitor the temperature of the solution continuously with a thermometer.
 - Allow the temperature to stabilize or decrease before adding the next portion of the solid.
- Completion and Storage:
 - Once all the **calcium bromide dihydrate** has been added and the solution is clear, allow it to cool to room temperature.
 - Transfer the solution to a clearly labeled and tightly sealed storage bottle.
- Cleanup:
 - Clean all glassware thoroughly.
 - Dispose of any waste materials according to your institution's guidelines.

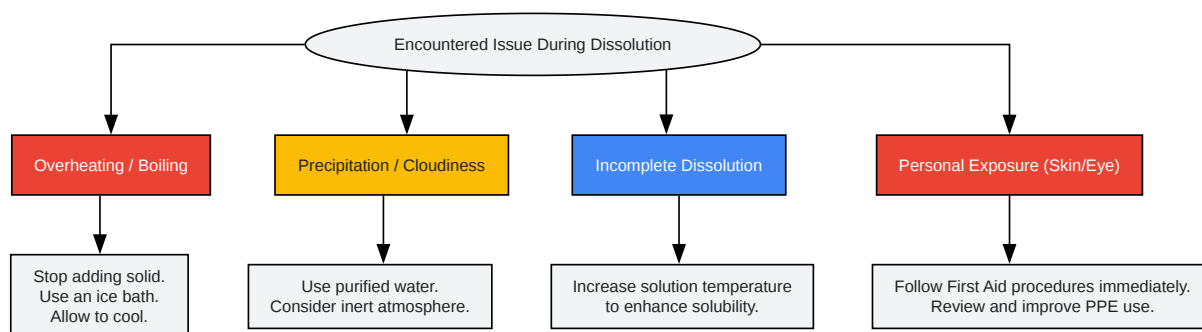
- Wash your hands thoroughly after completing the procedure.

Visualizations



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Caption: Workflow for the safe management of exothermic dissolution.



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Caption: Troubleshooting guide for common dissolution issues.

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References

- 1. Calcium bromide - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. gauthmath.com [gauthmath.com]
- 4. acs.org [acs.org]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.fi [fishersci.fi]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]

- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Calcium bromide | CAS#:7789-41-5 | [Chemsrc](https://chemsrc.com) [chemsrc.com]
- 10. cleartech.ca [cleartech.ca]
- 11. calcium-bromide.com [calcium-bromide.com]
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